

Barium Phenolsulfonate as an Additive in Lubricating Oils: Application Notes and Protocols

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Compound of Interest

Compound Name: *Barium phenolsulfonate*

Cat. No.: *B15350539*

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Introduction

Barium phenolsulfonate, more commonly referred to in the lubricants industry as barium petroleum sulfonate, is a metallic sulfonate additive prized for its multifunctional properties.^[1] It is synthesized from sulfonic acids, which are then neutralized with barium hydroxide.^[2] This additive is incorporated into lubricating oils and greases to enhance their performance, particularly in the areas of detergency, rust inhibition, and acid neutralization.^{[1][3]} Barium sulfonates are recognized for their excellent performance in providing rust protection and are often used in industrial oils, engine oils, and greases.^{[3][4]} While effective, the use of barium and its compounds is subject to regulatory consideration due to environmental and health factors, though no outright ban on barium sulfonate in lubricants is currently in place.^[4]

Key Applications and Functions

Barium petroleum sulfonates serve several critical functions as a lubricant additive:

- **Corrosion and Rust Inhibition:** They form a protective film on metal surfaces that acts as a barrier against moisture and corrosive elements.^{[1][5]} This hydrophobic film is particularly effective in preventing rust on both ferrous and non-ferrous metals.^{[3][6]} Barium sulfonates

are known to outperform other common sulfonates, such as those based on calcium or sodium, in rust prevention, especially in demanding conditions like high humidity and salt spray.[7][8]

- **Detergency:** As detergents, they help to keep engine components clean by preventing the formation of deposits, sludge, and varnish.[1] The sulfonate molecules can be adsorbed onto metal surfaces, lifting and dispersing particulate matter.[7]
- **Dispersancy:** They keep insoluble particles suspended within the oil, preventing them from agglomerating and forming larger, abrasive particles that can cause wear.[1] This is crucial for maintaining the cleanliness of the lubricant and extending the life of both the oil and the machinery.[1]
- **Acid Neutralization:** Overbased barium sulfonates contain a reserve of alkalinity, typically in the form of colloidal barium carbonate, which neutralizes acidic byproducts of combustion and oil oxidation.[9] This property is quantified by the Total Base Number (TBN) of the oil.[9]

Data Presentation

The following tables summarize the typical properties of barium petroleum sulfonate additives and provide a qualitative comparison with other common sulfonate additives.

Table 1: Typical Properties of Barium Petroleum Sulfonate Additive

Property	Test Method	Typical Value	Reference
Appearance	Visual	Brown, semi-transparent, viscous liquid/semisolid	[3][10]
Barium Content, wt. %	ASTM D4951	14.0	[9]
Barium Sulfonate, wt. %	ASTM D3712	43.0	[9]
Total Base Number (TBN), mg KOH/g	ASTM D2896	68	[9]
Kinematic Viscosity @ 100°C, cSt	ASTM D445	40	[9]
Flash Point, COC, °C	ASTM D92	190	[9]
Average Molecular Weight	-	~1000	[3]
Oil Solubility	-	Good	[3]
Recommended Treat Rate, wt. %	-	0.5 - 5.0 (in finished lubricant)	[9]

Table 2: Performance Comparison of Common Sulfonate Additives

Performance Attribute	Barium Sulfonate	Calcium Sulfonate	Sodium Sulfonate
Rust Inhibition	Excellent	Good to Excellent	Moderate
Water Resistance	Excellent	Good	Fair (can be hydrophilic)
Detergency	Good	Good	Good
Acid Neutralization (TBN)	Can be overbased to high TBN	Can be overbased to high TBN	Typically lower TBN
Demulsibility	Excellent	Good	Can act as an emulsifier
Environmental/Health Profile	Concerns due to barium content	Generally considered more favorable	Generally considered more favorable

Experimental Protocols

The following are detailed methodologies for key experiments used to evaluate the properties and performance of lubricating oils containing barium petroleum sulfonate.

Determination of Barium Content (ASTM D4951)

This protocol outlines the determination of the elemental composition of lubricating oil additives, including barium, using Inductively Coupled Plasma Atomic Emission Spectrometry (ICP-AES).

Objective: To quantify the weight percentage of barium in a lubricating oil sample.

Apparatus:

- Inductively Coupled Plasma Atomic Emission Spectrometer (ICP-AES)
- Analytical balance (accurate to 0.1 mg)
- Volumetric flasks and pipettes

- Fume hood

Reagents:

- High-purity solvent (e.g., kerosene or xylene)
- Barium standard solution (certified)
- Internal standard (e.g., cobalt naphthenate)

Procedure:

- Sample Preparation:
 - Accurately weigh a specific amount of the lubricating oil sample into a volumetric flask.
 - Add a precise amount of the internal standard solution.
 - Dilute to the mark with the high-purity solvent. The final sample concentration should be between 1% and 5% by mass.
- Instrument Calibration:
 - Prepare a series of calibration standards by diluting the certified barium standard solution with the solvent to cover the expected concentration range of barium in the samples.
 - Aspirate the standards into the ICP-AES and generate a calibration curve.
- Sample Analysis:
 - Aspirate the prepared sample solution into the ICP-AES.
 - The instrument measures the intensity of the emission at a characteristic wavelength for barium (e.g., 233.53 nm or 455.40 nm).
 - The concentration of barium in the sample is determined from the calibration curve.
- Calculation:

- The weight percentage of barium in the original oil sample is calculated based on the measured concentration and the dilution factor.

Total Base Number (TBN) Determination (ASTM D2896)

This protocol describes the potentiometric titration method for determining the TBN of petroleum products.

Objective: To measure the alkaline reserve of a lubricating oil.

Apparatus:

- Automatic potentiometric titrator with a glass electrode and a reference electrode (or a combination electrode suitable for non-aqueous titrations).[\[11\]](#)
- 20 mL or 50 mL burette.[\[12\]](#)
- Magnetic stirrer and stir bars.
- Beakers (100 mL or 150 mL).[\[13\]](#)
- Analytical balance (accurate to 0.1 mg).

Reagents:

- Titrant: 0.1 N Perchloric acid in glacial acetic acid.[\[11\]](#)
- Solvent: A mixture of chlorobenzene and glacial acetic acid (typically 2:1 by volume).[\[11\]](#) An alternative solvent of xylene can also be used.[\[14\]](#)
- Electrode fill solution: Saturated solution of lithium perchlorate or sodium perchlorate in glacial acetic acid.[\[11\]](#)[\[13\]](#)

Procedure:

- Blank Titration:
 - Pipette 60 mL of the solvent mixture into a beaker.

- Titrate with the 0.1 N perchloric acid solution to a stable endpoint. Record the volume of titrant used.
- Sample Preparation:
 - Weigh an appropriate amount of the oil sample into a beaker. The sample size depends on the expected TBN (e.g., for a TBN of 50-100, use 0.5-1.0 g).
 - Add 60 mL of the solvent mixture and a stir bar.
 - Stir until the sample is completely dissolved.
- Titration:
 - Immerse the electrodes into the sample solution.
 - Titrate with the 0.1 N perchloric acid solution at a constant rate.
 - The titrator will record the potential (mV) as a function of the titrant volume and determine the equivalence point.
- Calculation:
 - The TBN is calculated using the following formula: $\text{TBN (mg KOH/g)} = [(V_{\text{sample}} - V_{\text{blank}}) * N * 56.1] / W_{\text{sample}}$ Where:
 - V_{sample} = volume of titrant for the sample (mL)
 - V_{blank} = volume of titrant for the blank (mL)
 - N = normality of the perchloric acid solution
 - 56.1 = molecular weight of KOH (g/mol)
 - W_{sample} = weight of the sample (g)

Kinematic Viscosity Determination (ASTM D445)

This protocol details the measurement of the kinematic viscosity of a lubricating oil.

Objective: To determine the resistance to flow of a lubricating oil at a specified temperature.

Apparatus:

- Calibrated glass capillary viscometer (e.g., Cannon-Fenske).
- Constant temperature bath with a precision of $\pm 0.02^{\circ}\text{C}$.
- Stopwatch or automatic timing device.
- Viscometer holders.

Procedure:

- Sample Preparation:
 - Ensure the oil sample is homogeneous and free of air bubbles.
- Measurement:
 - Select a clean, dry, calibrated viscometer where the flow time will be at least 200 seconds.
 - Charge the viscometer with the oil sample.
 - Place the viscometer in the constant temperature bath (e.g., 40°C or 100°C) and allow it to equilibrate for at least 30 minutes.
 - Using suction or pressure, draw the liquid up into the timing bulb of the viscometer.
 - Measure the time it takes for the leading edge of the meniscus to pass from the upper to the lower timing mark.
 - Repeat the measurement to ensure repeatability.
- Calculation:
 - The kinematic viscosity (ν) is calculated by multiplying the average flow time (t) by the viscometer calibration constant (C): $\nu = C * t$

- The result is reported in centistokes (cSt) or mm²/s.

Flash Point Determination (ASTM D92 - Cleveland Open Cup)

This protocol describes the procedure for determining the flash point of a lubricating oil.[15]

Objective: To determine the lowest temperature at which the vapors of a lubricating oil will ignite.[16]

Apparatus:

- Cleveland Open Cup (COC) apparatus, consisting of a brass test cup, a heating plate, and a test flame applicator.[17]
- High-temperature thermometer.
- Heating source with a controllable rate.

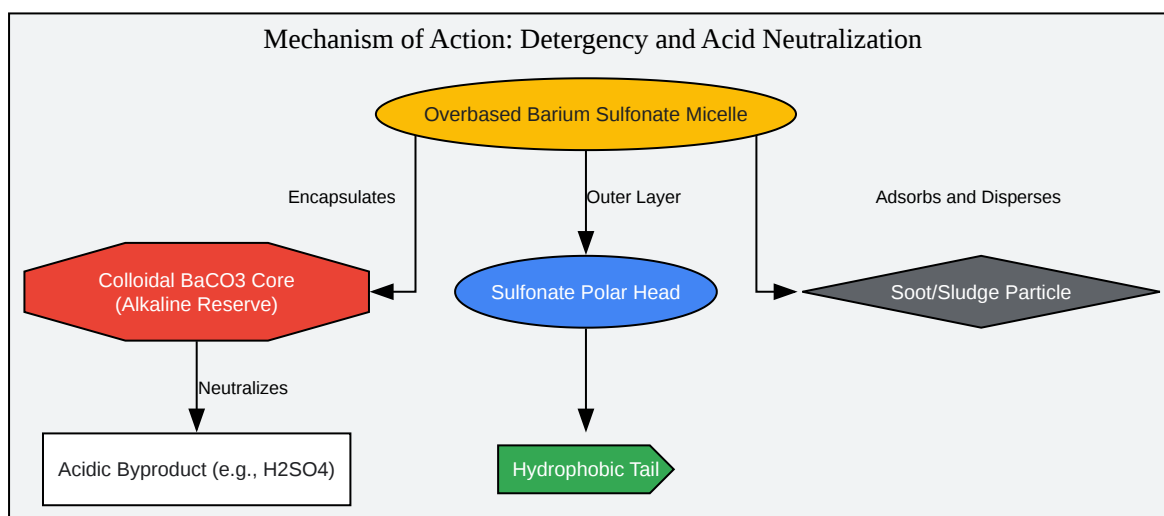
Procedure:

- Preparation:
 - Clean and dry the test cup thoroughly.
 - Fill the cup with the oil sample up to the filling mark.
- Heating:
 - Heat the sample at a rate of 14 to 17°C per minute initially.
 - When the sample temperature is approximately 56°C below the expected flash point, reduce the heating rate to 5 to 6°C per minute.[17]
- Testing:
 - At intervals of approximately 2°C rise in temperature, pass the test flame across the center of the cup.

- The flash point is the lowest temperature at which the application of the test flame causes the vapors above the liquid surface to ignite with a brief flash.
- Recording:
 - Record the temperature at which the flash occurs as the flash point.

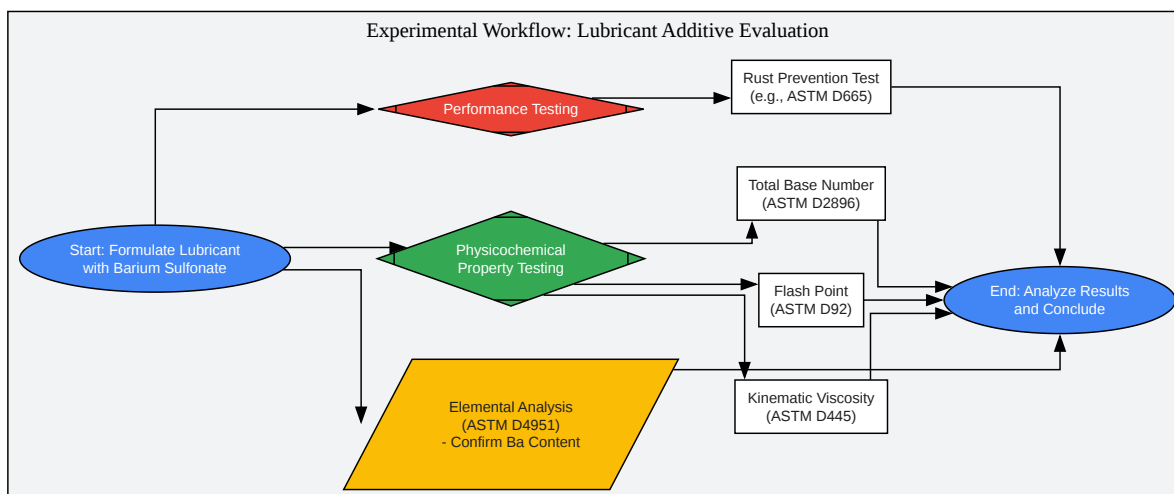
Mechanism of Action and Experimental Workflow Visualization

The following diagrams illustrate the mechanism of action of barium petroleum sulfonate as a detergent and corrosion inhibitor, and a typical experimental workflow for evaluating a lubricant additive.



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Caption: Mechanism of Barium Sulfonate as a Detergent and Acid Neutralizer.



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